

A Historical and Technical Guide to Tetradecane for Researchers

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Compound of Interest

Compound Name: Tetradecane

Cat. No.: B157292

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For researchers, scientists, and drug development professionals, this in-depth guide explores the historical research of **tetradecane**, detailing its physicochemical properties, synthesis, and applications. All quantitative data is summarized in structured tables, and key experimental protocols are provided. Visual diagrams created using Graphviz illustrate significant processes and relationships.

Introduction to Tetradecane

Tetradecane (C₁₄H₃₀) is a linear saturated alkane, a colorless and odorless liquid at room temperature. As a component of kerosene and diesel fuel, it has long been available through the fractional distillation of crude oil. Historically, its specific isolation and characterization are tied to the broader development of organic chemistry and the petroleum industry in the 19th and early 20th centuries. While a singular "discovery" of **tetradecane** is not documented, its presence in petroleum fractions was implicitly known as the science of distillation and hydrocarbon analysis advanced.

Physicochemical Properties of Tetradecane

The physical and chemical properties of **tetradecane** have been well-characterized over the last century, making it a useful standard in various scientific applications.

Property	Value
Molecular Formula	C14H30
Molar Mass	198.39 g/mol
Melting Point	5.8 °C (42.4 °F; 278.9 K)
Boiling Point	253.5 °C (488.3 °F; 526.6 K)
Density	0.762 g/cm ³ at 20 °C
Viscosity	2.13 mPa·s at 25 °C
Flash Point	100 °C (212 °F; 373 K)
Autoignition Temperature	200 °C (392 °F; 473 K)
Solubility in Water	Insoluble
Solubility in Organic Solvents	Soluble in nonpolar solvents like benzene, chloroform, and hexane.

Historical and Modern Production and Synthesis of Tetradecane

The primary historical and current source of **tetradecane** is petroleum. However, several synthetic methods have been developed over the years for producing long-chain alkanes, which would have been applicable to **tetradecane**.

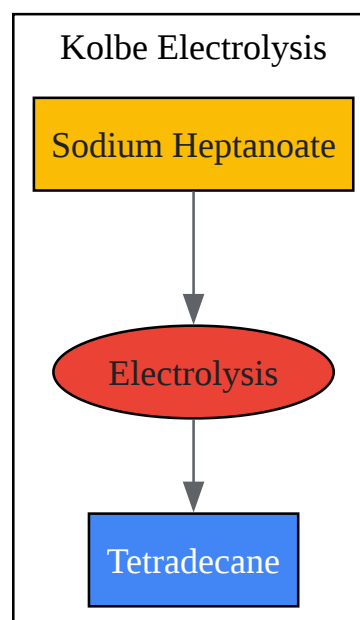
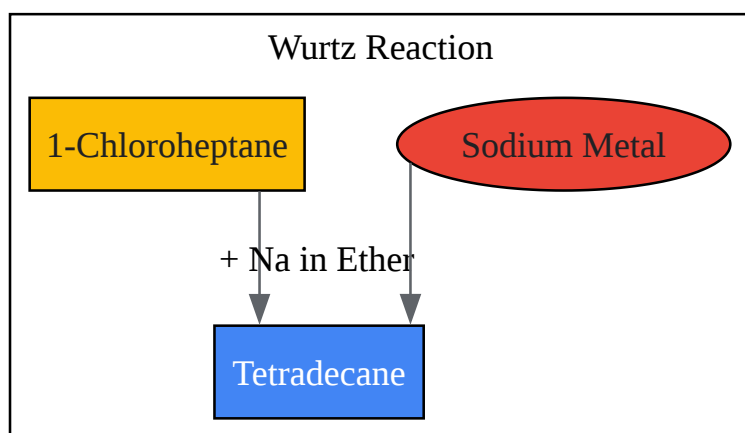
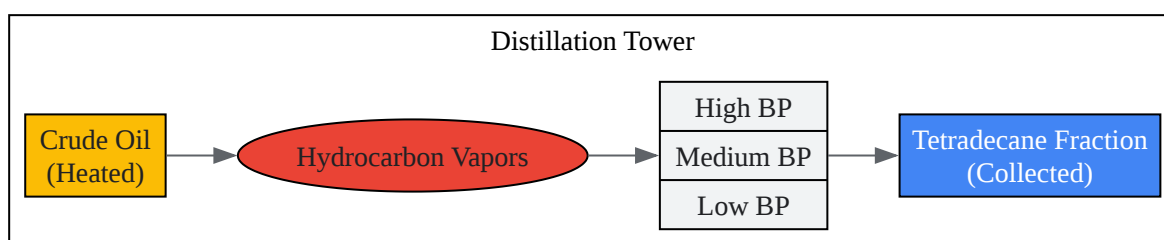
Production from Petroleum

The industrial production of **tetradecane** relies on the fractional distillation of crude oil. This process separates hydrocarbons based on their boiling points.

Experimental Protocol: Fractional Distillation of Kerosene

- **Heating:** Kerosene, a fraction of crude oil boiling between approximately 150 °C and 275 °C, is heated in a distillation tower.
- **Vaporization:** The hydrocarbons in the kerosene vaporize and rise up the tower.

- Condensation: As the vapors rise, they cool and condense at different levels (trays) corresponding to their boiling points.
- Collection: The fraction containing **tetradecane** is collected from the trays where the temperature is around its boiling point (253.5 °C).
- Purification: The collected fraction is then further purified using methods like fractional crystallization or chromatography to isolate high-purity **tetradecane**.



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